

Commercial Suppliers and Technical Profile of 2-Methyl-1-heptanol

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Compound of Interest

Compound Name: **2-Methyl-1-heptanol**

Cat. No.: **B1596058**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **2-Methyl-1-heptanol** (CAS No. 60435-70-3), a branched-chain primary alcohol utilized in various research and development applications. This document outlines key specifications from various vendors, presents a general synthesis methodology, and illustrates a potential experimental workflow and a hypothetical signaling pathway based on related compounds.

Commercial Availability

2-Methyl-1-heptanol is available from several chemical suppliers, catering to research and bulk quantity requirements. The following table summarizes the offerings from prominent vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the supplier.

Supplier	Purity	Available Quantities	Catalog Number
Alfa Chemistry	95%	100 mg	ACM60435703-1 [1]
BOC Sciences	95%	Inquire	60435-70-3 [2]
BLD Pharm	Inquire	Inquire	60435-70-3 [3]
The Good Scents Company	95%	Inquire	60435-70-3 [4]
Guidechem (Dayang)	98%	Per client requirement	Inquire [5]

Physicochemical Properties

Property	Value
Molecular Formula	C ₈ H ₁₈ O [2]
Molecular Weight	130.23 g/mol [2]
Boiling Point	179.2°C at 760 mmHg [2]
Density	0.821 g/cm ³ [2]
IUPAC Name	2-methylheptan-1-ol [2]
Synonyms	2-methyl-heptan-1-ol [2]

Experimental Protocols: Synthesis of 2-Methyl-1-heptanol

While specific protocols for the industrial synthesis of **2-Methyl-1-heptanol** are proprietary, a general laboratory-scale synthesis can be adapted from established organometallic reactions. The following protocol describes a Grignard reaction, a common method for forming carbon-carbon bonds and synthesizing alcohols.

Materials and Reagents:

- 1-Bromohexane

- Magnesium turnings
- Methyl iodide
- Anhydrous diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask, condenser, dropping funnel, separatory funnel
- Magnetic stirrer and heating mantle

Procedure:

- Preparation of Grignard Reagent: In a flame-dried three-necked round-bottom flask equipped with a condenser, dropping funnel, and magnetic stirrer, add magnesium turnings. Introduce a small crystal of iodine to initiate the reaction. Slowly add a solution of methyl iodide in anhydrous diethyl ether from the dropping funnel. The reaction should commence spontaneously, indicated by bubbling and a color change. If the reaction fails to start, gentle heating may be applied. Once initiated, add the remaining methyl iodide solution dropwise to maintain a gentle reflux. After the addition is complete, stir the mixture for an additional 30 minutes to ensure the complete formation of the Grignard reagent (methylmagnesium iodide).
- Reaction with Hexanal: Cool the Grignard reagent solution in an ice bath. Slowly add a solution of hexanal in anhydrous diethyl ether from the dropping funnel. Control the rate of addition to maintain a gentle reflux. After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.
- Quenching and Work-up: Cool the reaction mixture in an ice bath and slowly add 1 M HCl to quench the reaction and dissolve the magnesium salts. Transfer the mixture to a separatory

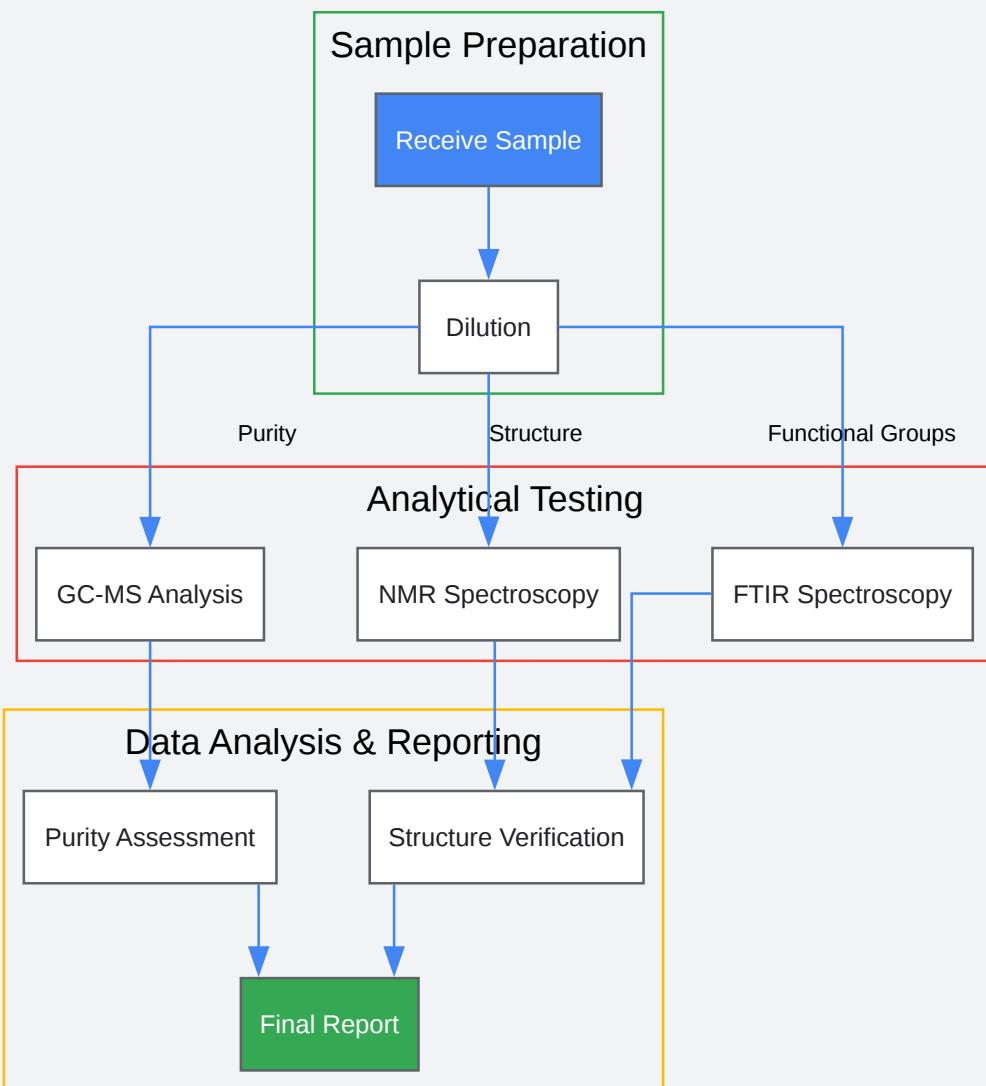
funnel. Separate the ether layer and wash it sequentially with saturated sodium bicarbonate solution and brine.

- **Drying and Purification:** Dry the ether layer over anhydrous magnesium sulfate, filter, and remove the ether by rotary evaporation. The resulting crude **2-Methyl-1-heptanol** can be purified by distillation.

Visualizations: Workflows and Pathways

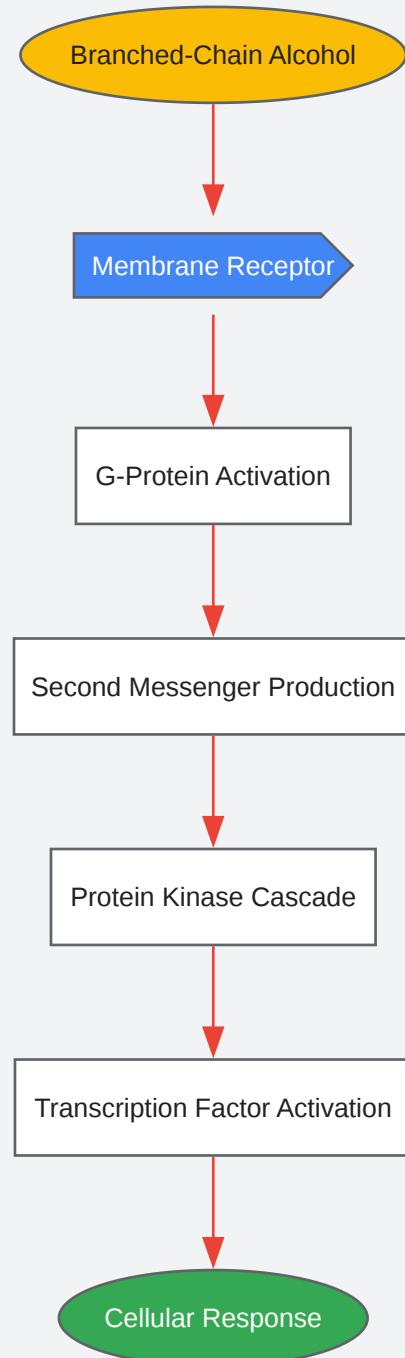
The following diagrams illustrate a general experimental workflow for the quality control of **2-Methyl-1-heptanol** and a hypothetical signaling pathway for a generic branched-chain alcohol, based on known pathways for similar molecules.

Experimental Workflow for 2-Methyl-1-heptanol QC

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Caption: Quality control workflow for **2-Methyl-1-heptanol**.

Hypothetical Signaling Pathway for a Branched-Chain Alcohol



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Caption: A hypothetical cell signaling pathway.

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